

Synthesis of Rucaparib starting materials and intermediates

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Compound of Interest

Compound Name: *Methyl 2-fluoro-5-methyl-3-nitrobenzoate*

CAS No.: 1365988-42-6

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Technical Application Note: Process Optimization for Rucaparib Precursors

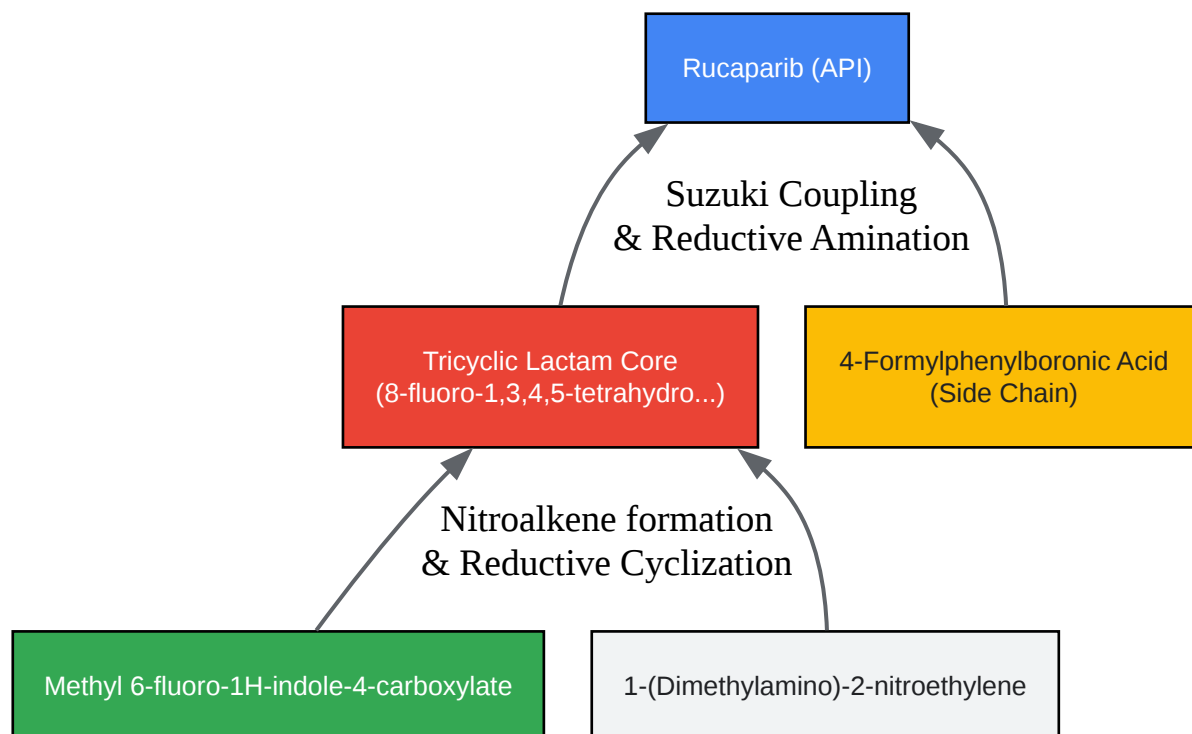
Executive Summary

Rucaparib (Rubraca®) is a poly(ADP-ribose) polymerase (PARP) inhibitor indicated for the treatment of ovarian and prostate cancers associated with BRCA mutations. The structural complexity of Rucaparib lies in its tricyclic pyrrolo[4,3,2-de]quinolin-8(1H)-one core (often referred to as the azepino-indolone scaffold).

This Application Note provides a detailed technical guide for the synthesis of Rucaparib, focusing on the industrial "Process Chemistry" route established by Pfizer and Clovis Oncology. We prioritize the construction of the 8-fluoro-1,3,4,5-tetrahydro-6H-azepino[5,4,3-cd]indol-6-one intermediate, as this tricyclic lactam is the critical divergence point for scale-up. We also detail the late-stage regioselective bromination and Suzuki-Miyaura coupling required to assemble the final API.

Retrosynthetic Analysis

The synthesis of Rucaparib is most efficiently approached via a convergent strategy. The molecule is disconnected at the biaryl bond (Suzuki coupling) and the lactam amide bond.



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Figure 1: Retrosynthetic disconnection of Rucaparib revealing the key Tricyclic Lactam intermediate.

Critical Process Parameters (CPP) & Strategy

The industrial synthesis (Gillmore et al., Org.[1] Process Res. Dev. 2012) addresses several medicinal chemistry liabilities:

- Avoidance of Chromatography: The process relies on crystallization for purification.
- Thermal Safety: The original Leimgruber-Batcho indole synthesis involved hazardous temperatures; the optimized route uses milder condensation methods.
- Regioselectivity: The Suzuki coupling must occur exclusively at the 2-position of the indole.

Key Starting Materials

Reagent	Role	Critical Quality Attribute (CQA)
Methyl 6-fluoro-1H-indole-4-carboxylate	Core Scaffold	Purity >98%; Regioisomer free (4-fluoro isomer is a common impurity).
1-(Dimethylamino)-2-nitroethylene	C3-Linker	Assay >95%; Moisture sensitive.
N-Bromosuccinimide (NBS)	Halogenating Agent	Free of elemental bromine to prevent over-bromination.
Pd(dppf)Cl ₂ ·CH ₂ Cl ₂	Catalyst	Pd content verification; Low O ₂ sensitivity preferred.

Detailed Experimental Protocols

Protocol A: Synthesis of the Tricyclic Lactam Intermediate

Target: 8-fluoro-1,3,4,5-tetrahydro-6H-azepino[5,4,3-cd]indol-6-one Mechanism: Indole C3-functionalization followed by nitro-reduction and intramolecular amidation.

Step 1: Nitrovinyl Formation

- Charge a reactor with Methyl 6-fluoro-1H-indole-4-carboxylate (1.0 equiv) and Trifluoroacetic acid (TFA) (3.0 vol).
- Cool the mixture to 0–5 °C.
- Add 1-(Dimethylamino)-2-nitroethylene (1.2 equiv) portion-wise, maintaining internal temperature <10 °C.
 - Note: Exothermic reaction. Rapid addition can lead to polymerization.
- Stir at 20–25 °C for 2–4 hours. Monitor by HPLC (Target: <2% Starting Material).
- Quench by pouring the mixture into ice-water (10 vol).

- Filter the precipitated Nitrovinyl Intermediate (bright orange/red solid). Wash with water and dry under vacuum.

Step 2: Reduction and Cyclization (The "One-Pot" Lactamization)

- Suspend the Nitrovinyl intermediate (1.0 equiv) in Methanol/Ethanol (1:1) (20 vol).
 - Solubility Note: The intermediate is poorly soluble; high solvent volumes are required for efficient reduction.
- Add Sodium Borohydride (NaBH_4) (4.0 equiv) slowly at 0–10 °C to reduce the alkene to the nitroalkane.
 - Safety: Hydrogen gas evolution. Ensure adequate venting.
- Add Zinc dust (10.0 equiv) and Acetic Acid (excess, ~10 vol) to the nitroalkane slurry.
- Heat to 40–50 °C for 4–6 hours.
 - Mechanism:^{[1][2][3][4]} Zn reduces the nitro group to an amine. The amine intramolecularly attacks the C4-methyl ester, ejecting methanol and closing the 7-membered lactam ring.
- Filtration: Filter hot to remove Zinc residues.
- Concentrate the filtrate to ~5 vol.
- Crystallization: Cool to 0 °C. The Tricyclic Lactam precipitates as a tan/off-white solid.
- Yield: Expect 70–75% over two steps.

Protocol B: Regioselective Bromination & Suzuki Coupling

Target: Rucaparib Free Base Challenge: Selective bromination at C2 (indole numbering) without touching the benzenoid ring.

Step 1: Bromination

- Dissolve the Tricyclic Lactam (from Protocol A) in DMF or NMP (5 vol).
- Cool to -5 to 0 °C.
- Add N-Bromosuccinimide (NBS) (1.05 equiv) as a solution in DMF over 1 hour.
 - Critical Control: Stoichiometry is vital. Excess NBS leads to dibromination.
- Quench with aqueous Sodium Bisulfite (to destroy active bromine).
- Precipitate by adding water. Filter the 2-Bromo-Tricyclic Lactam.

Step 2: Suzuki-Miyaura Coupling

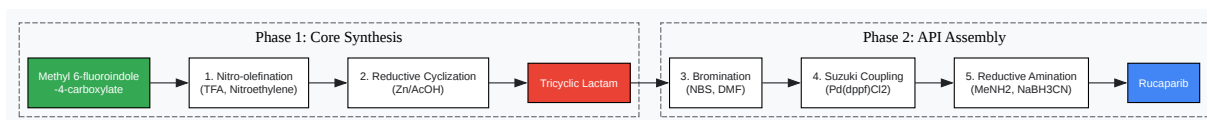
- Charge Reactor with:
 - 2-Bromo-Tricyclic Lactam (1.0 equiv)
 - 4-Formylphenylboronic acid (1.2 equiv)
 - K_3PO_4 (3.0 equiv) - Why Phosphate? Phosphate bases often provide cleaner profiles than Carbonates in indole couplings, reducing dehalogenation byproducts.
 - Solvent: Dioxane/Water (4:1).
- Degas with Nitrogen for 30 minutes.
- Add Catalyst: $Pd(dppf)Cl_2$ (0.02 equiv).
- Heat to 80–90 °C for 4–8 hours.
- Workup: Cool, filter through Celite (to remove Pd), and partition with EtOAc/Water.
- Isolate the Biaryl Aldehyde Intermediate.

Step 3: Reductive Amination (Final API Assembly)

- Dissolve the Biaryl Aldehyde in Methanol.

- AddMethylamine (33% in EtOH, 5.0 equiv). Stir for 1 hour to form the imine.
- AddSodium Cyanoborohydride (1.5 equiv) or STAB (Sodium Triacetoxyborohydride).
- Stir at ambient temperature until aldehyde is consumed.
- Workup: Acid/Base extraction to purify the amine.
- Crystallization: Rucaparib free base can be crystallized from aqueous isopropanol.

Process Workflow Diagram



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Figure 2: Linear process flow from Indole precursor to Rucaparib API.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Low Yield in Cyclization	Incomplete reduction of nitroalkene.	Ensure high solvent volume (20V) is used; intermediate insolubility halts reaction.
Dimer Formation (Suzuki)	Homocoupling of boronic acid.	Degas solvents thoroughly; ensure base is added after degassing.
Pd Residuals >10ppm	Inefficient scavenging.	Use N-acetylcysteine or SiliaMetS® Thiol scavengers during workup.
Des-bromo impurity	Protodehalogenation during Suzuki.	Reduce reaction temperature; switch from DMF to Dioxane/Water.

References

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